

# PRMT3: Substrates and the Consequences of Inhibition

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## Abstract

Protein Arginine Methyltransferase 3 (PRMT3) is a type I arginine methyltransferase that plays a crucial role in various cellular processes by catalyzing the formation of monomethylarginine and asymmetric dimethylarginine on its target substrates.[1][2] Primarily a cytosolic enzyme, PRMT3 is distinguished from other family members by a unique N-terminal zinc-finger domain that is critical for substrate recognition.[3][4] Its best-characterized role is in ribosome biogenesis through the methylation of ribosomal protein S2 (rpS2).[5][6] Emerging evidence has implicated PRMT3 in the pathology of numerous diseases, particularly cancer, where its overexpression is linked to tumor progression, metastasis, and chemoresistance.[1][7] Consequently, PRMT3 has become an attractive therapeutic target, and the development of specific inhibitors is an active area of research. This guide provides a comprehensive overview of the known substrates of PRMT3, the downstream cellular effects of its enzymatic activity, and the impact of its inhibition, supported by quantitative data and detailed experimental methodologies.

## Known Substrates of PRMT3

PRMT3 methylates a variety of proteins involved in fundamental cellular functions, from protein synthesis to gene regulation. The identification of its substrates has been key to understanding its biological roles.

## Ribosomal Proteins

The first and most well-characterized physiological substrate of PRMT3 is the 40S ribosomal protein S2 (rpS2).[3][5] PRMT3 interacts with and methylates arginine residues within the N-terminal arginine-glycine (RG) rich region of rpS2.[3][8] This modification is crucial for the proper maturation of the 80S ribosome.[6] The interaction is mediated by the unique zinc-finger domain of PRMT3, which is necessary for substrate recognition in a cellular context.[3]

## Histone Proteins

While primarily cytosolic, PRMT3 has been shown to methylate histone H4 at arginine 3 (H4R3), leading to the formation of asymmetric dimethylarginine (H4R3me2a).[7][9] This activity has been demonstrated both in vitro and in cellular overexpression systems.[9][10] This epigenetic mark is associated with the regulation of specific signaling pathways, such as the endoplasmic reticulum (ER) stress pathway in breast cancer.[7]

## RNA-Binding and Other Proteins

Through various proteomic approaches, the list of potential PRMT3 substrates has expanded significantly. A technique using engineered PRMT3 and S-adenosyl-L-methionine (SAM) analogues, known as Bioorthogonal Profiling of Protein Methylation (BPPM), identified over 80 potential new targets.[11][12] Other key substrates implicated in cancer progression include:

- Insulin-like growth factor 2 mRNA-binding protein 1 (IGF2BP1): Methylation by PRMT3 in liver cancer increases resistance to oxaliplatin.[1]
- Heterogeneous nuclear ribonucleoprotein A1 (hnRNPA1): Methylation in pancreatic cancer enhances chemotherapy resistance by increasing the expression of the drug transporter ABCG2.[1]
- c-MYC: In colorectal cancer, PRMT3 has been shown to stabilize the c-MYC oncoprotein, promoting tumorigenesis.[13]

- Nuclear poly(A)-binding protein (PABPN1): Identified as an in vitro substrate.[3][11]

## Cellular Functions and Effects of Inhibition

The inhibition of PRMT3's methyltransferase activity has profound effects on cellular homeostasis, particularly in disease states like cancer. These effects are a direct consequence of the altered methylation status of its key substrates.

## Role in Ribosome Biogenesis

PRMT3 is a critical regulator of ribosome production. Its methylation of rpS2 is essential for the assembly and maturation of ribosomes.[5][14]

- Effect of Inhibition/Deletion: Cells lacking PRMT3 exhibit an accumulation of free 60S ribosomal subunits, leading to an imbalance in the 40S:60S subunit ratio.[5] This suggests PRMT3 regulates a late stage of ribosome biosynthesis, subsequent to pre-rRNA processing.[5] In Arabidopsis, however, PRMT3 is required for proper pre-rRNA processing, indicating a potential divergence in function across species.[15]

## Role in Cancer

PRMT3 is abnormally expressed in several malignancies, including breast, colorectal, liver, and pancreatic cancers, where it is often associated with poor prognosis.[1][16]

- Proliferation and Metastasis: In invasive micropapillary carcinoma of the breast, PRMT3 promotes cell proliferation and metastasis.[7] Mechanistically, this is linked to its methylation of H4R3, which modulates the ER stress signaling pathway.[7] Inhibition of PRMT3 with small molecules decreases the tumorigenic capacity of breast cancer cells in xenograft models.[7]
- Gene Regulation and Oncogenic Signaling: In colorectal cancer, PRMT3 promotes tumorigenesis by stabilizing the c-MYC protein.[13] A recently developed PRMT3 degrader was shown to induce apoptosis and downregulate the E2F and MYC signaling pathways in acute leukemia cells.[17]
- Chemotherapy Resistance: By methylating key proteins like IGF2BP1 and hnRNPA1, PRMT3 enhances resistance to common chemotherapeutic agents.[1] Inhibition of PRMT3

could therefore represent a strategy to re-sensitize tumors to treatment.

## Quantitative Data on PRMT3 Inhibitors

Several selective inhibitors of PRMT3 have been developed, primarily as chemical probes to study its function. The most well-characterized is SGC707, a potent and selective allosteric inhibitor.[\[10\]](#)

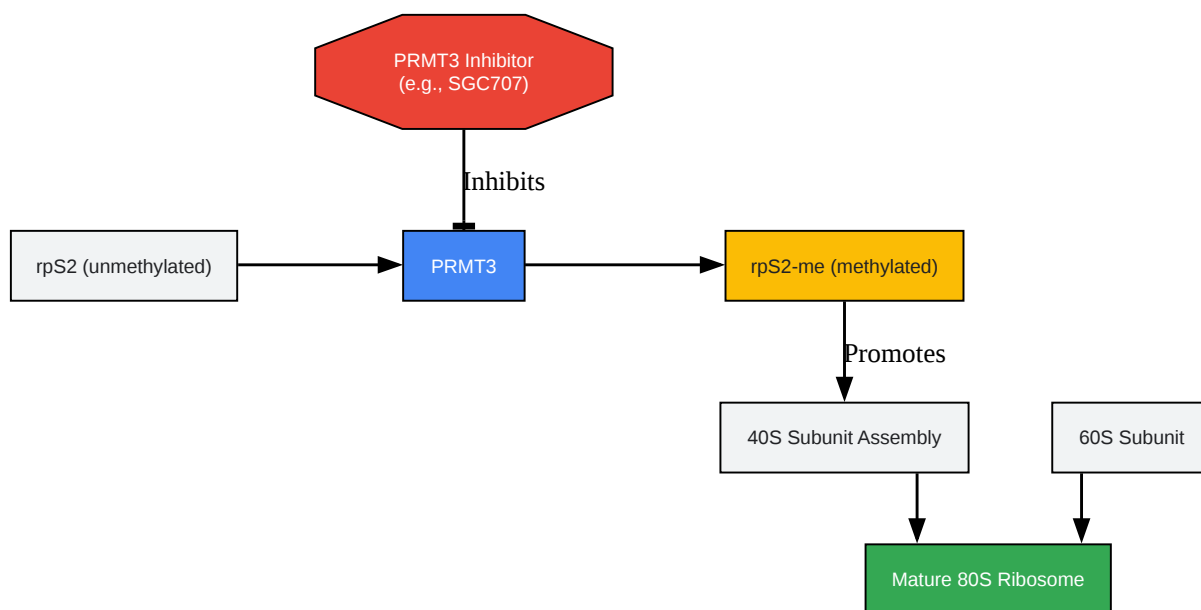
| Inhibitor   | Target   | Assay Type                           | IC50              | Reference            |
|-------------|----------|--------------------------------------|-------------------|----------------------|
| SGC707      | PRMT3    | Biochemical<br>(Radiometric)         | 31 nM             | <a href="#">[10]</a> |
| SGC707      | PRMT3    | Cellular<br>(Endogenous<br>H4R3me2a) | 225 nM            | <a href="#">[10]</a> |
| SGC707      | PRMT3    | Cellular<br>(Exogenous<br>H4R3me2a)  | 91 nM             | <a href="#">[10]</a> |
| Compound 29 | PRMT3    | Cellular<br>(Exogenous<br>H4R3me2a)  | 240 nM            | <a href="#">[18]</a> |
| Compound 30 | PRMT3    | Cellular<br>(Exogenous<br>H4R3me2a)  | 184 nM            | <a href="#">[18]</a> |
| Compound 36 | PRMT3    | Cellular<br>(Exogenous<br>H4R3me2a)  | 134 nM            | <a href="#">[18]</a> |
| AMI-1       | Pan-PRMT | Biochemical<br>(PRMT1)               | 8.8 - 137 $\mu$ M | <a href="#">[19]</a> |
| AMI-1       | Pan-PRMT | Biochemical<br>(CARM1/PRMT4<br>)     | 74 $\mu$ M        | <a href="#">[19]</a> |

Table 1: In vitro and cellular potency of selected PRMT3 inhibitors. AMI-1 is a pan-PRMT inhibitor shown for comparison.

| Inhibitor              | Cell Line | Assay Type                               | EC50        | Reference            |
|------------------------|-----------|------------------------------------------|-------------|----------------------|
| SGC707<br>(Compound 4) | A549      | Cellular Target<br>Engagement<br>(CETSA) | 2.0 $\mu$ M | <a href="#">[18]</a> |
| Compound 29            | A549      | Cellular Target<br>Engagement<br>(CETSA) | 2.7 $\mu$ M | <a href="#">[18]</a> |
| Compound 36            | A549      | Cellular Target<br>Engagement<br>(CETSA) | 1.6 $\mu$ M | <a href="#">[18]</a> |
| SGC707<br>(Compound 4) | HEK293    | Cellular Target<br>Engagement<br>(CETSA) | 1.8 $\mu$ M | <a href="#">[18]</a> |
| Compound 29            | HEK293    | Cellular Target<br>Engagement<br>(CETSA) | 3.1 $\mu$ M | <a href="#">[18]</a> |
| Compound 36            | HEK293    | Cellular Target<br>Engagement<br>(CETSA) | 2.7 $\mu$ M | <a href="#">[18]</a> |

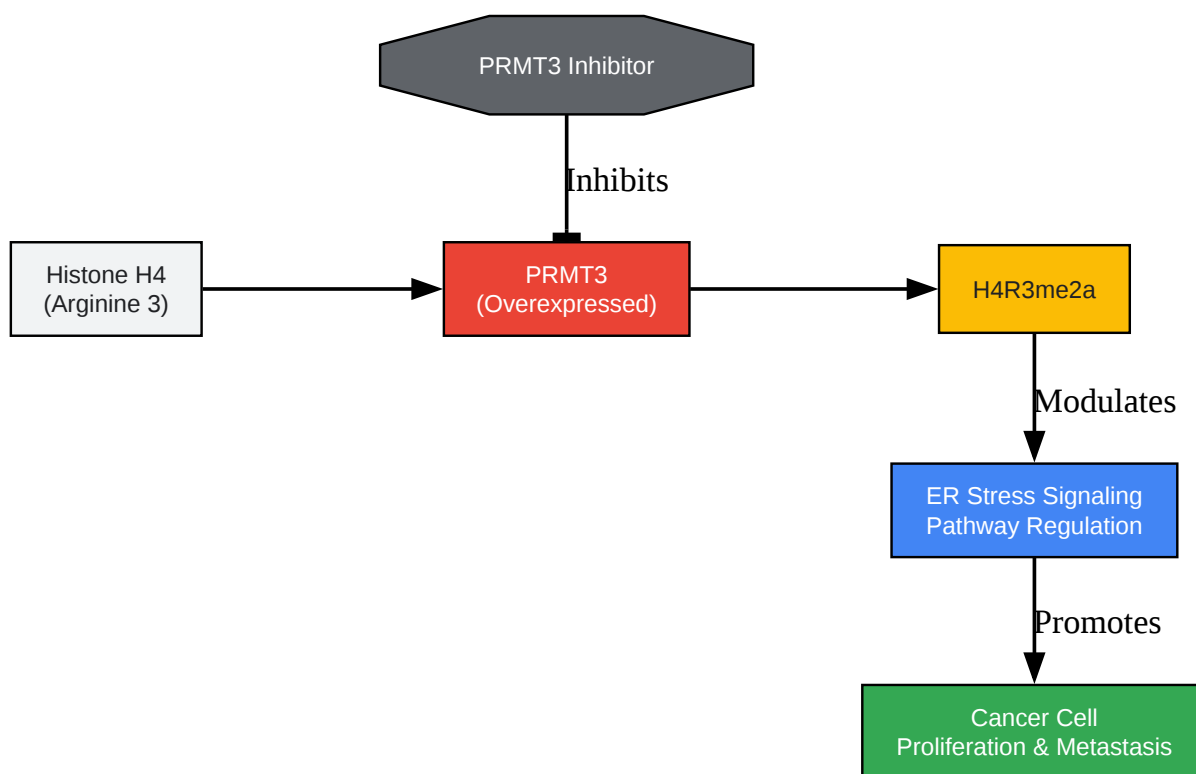
Table 2: Cellular target engagement of PRMT3 inhibitors measured by the Cellular Thermal Shift Assay (CETSA).

## Signaling and Experimental Workflow Diagrams



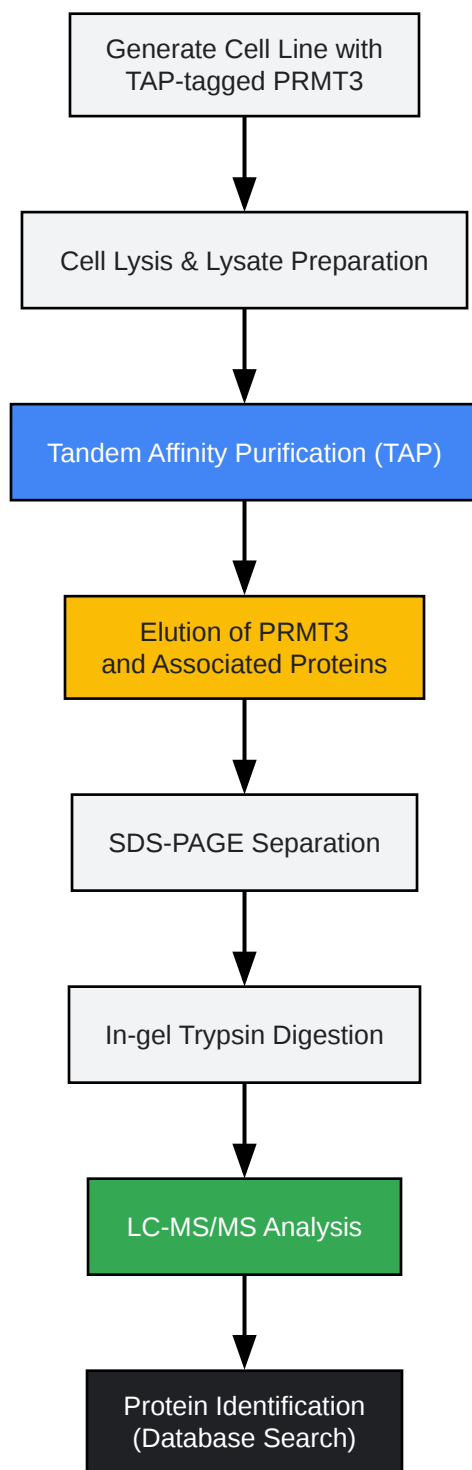
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Caption: PRMT3's role in ribosome biogenesis via rpS2 methylation.



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Caption: PRMT3 signaling in breast cancer via H4R3 methylation.



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Caption: Workflow for substrate ID by TAP-tagging and mass spec.

## Key Experimental Protocols

## Protocol: Substrate Identification by Tandem Affinity Purification and Mass Spectrometry (TAP-MS)

This method was used to identify rpS2 as a primary PRMT3-interacting protein and substrate.

[5]

- **Strain Generation:** Generate a cell line (e.g., fission yeast or human cells) where the endogenous prmt3 gene is fused with a C-terminal Tandem Affinity Purification (TAP) tag. The TAP tag typically consists of a Calmodulin Binding Peptide and Protein A, separated by a TEV protease cleavage site.
- **Cell Culture and Lysis:** Grow a large-scale culture (e.g., 12 liters for yeast) to the mid-log phase.[5] Harvest cells and prepare cell extracts by physical disruption (e.g., glass bead beating) in a suitable lysis buffer (e.g., 20 mM Tris pH 7.5, 150 mM NaCl, 0.1% NP-40, with protease inhibitors).
- **First Affinity Purification:** Incubate the cleared cell lysate with IgG-coupled beads (which bind the Protein A part of the tag) for 2-4 hours at 4°C.
- **Washing:** Wash the beads extensively with lysis buffer to remove non-specific binders.
- **TEV Cleavage:** Resuspend the beads in a buffer containing TEV (Tobacco Etch Virus) protease and incubate for 2 hours at 16°C to release the PRMT3-complex from the beads.
- **Second Affinity Purification:** Add calmodulin binding buffer to the eluate and incubate with calmodulin-coated beads for 1-2 hours at 4°C.
- **Washing:** Wash the calmodulin beads extensively to remove any remaining contaminants.
- **Elution:** Elute the final PRMT3-protein complex from the calmodulin beads using a buffer containing a calcium-chelating agent like EGTA.
- **Protein Identification:** Separate the eluted proteins by SDS-PAGE and visualize with Coomassie or silver staining. Excise protein bands of interest, perform in-gel tryptic digestion, and analyze the resulting peptides by LC-MS/MS to identify the proteins.[5][20]

## Protocol: Cellular Assay for PRMT3 Inhibition via Western Blot

This protocol is widely used to assess the cellular potency of PRMT3 inhibitors by measuring the methylation of a known substrate, H4R3.[\[9\]](#)[\[10\]](#)

- **Cell Culture and Transfection:** Plate HEK293T cells. Transfect them with a vector expressing FLAG-tagged wild-type PRMT3. As a negative control, transfect a separate group of cells with a catalytically dead PRMT3 mutant (e.g., E335Q or E338Q).[\[9\]](#)[\[10\]](#)
- **Inhibitor Treatment:** Approximately 4-6 hours post-transfection, replace the media with fresh media containing the PRMT3 inhibitor (e.g., SGC707) at various concentrations (e.g., 0-10  $\mu$ M). Incubate for an additional 20-24 hours.
- **Histone Extraction:** Harvest the cells and prepare acid extracts to enrich for histones. Briefly, lyse cells in a hypotonic buffer, pellet the nuclei, and resuspend the nuclear pellet in 0.2 M  $H_2SO_4$ . Incubate on a rotator at 4°C for 4 hours or overnight.
- **Protein Precipitation:** Pellet the debris and precipitate the histone-containing supernatant with trichloroacetic acid (TCA). Wash the pellet with acetone and resuspend in water.
- **Western Blotting:** Determine the protein concentration of the histone extracts. Separate equal amounts of protein by SDS-PAGE (e.g., on a 15% gel) and transfer to a PVDF membrane.
- **Immunoblotting:** Block the membrane and probe with a primary antibody specific for asymmetrically dimethylated H4R3 (anti-H4R3me2a). To normalize for loading, re-probe the membrane with an antibody against total Histone H4 or another loading control.
- **Quantification:** Use a secondary antibody conjugated to HRP or a fluorescent dye for detection. Quantify the band intensities. Calculate the IC50 value by plotting the normalized H4R3me2a signal against the logarithm of the inhibitor concentration.[\[9\]](#)[\[10\]](#)

## Protocol: In Vitro Radiometric Methyltransferase Assay (HotSpot™)

This is a standard method to measure the direct enzymatic activity of PRMT3 and the biochemical potency of its inhibitors.[21]

- **Reaction Mixture Preparation:** Prepare a master mix containing reaction buffer (e.g., 50 mM Tris-HCl pH 8.5, 5 mM MgCl<sub>2</sub>, 4 mM DTT), the methyl donor S-adenosyl-L-[methyl-<sup>3</sup>H]methionine ([<sup>3</sup>H]-SAM) at a fixed concentration (e.g., 1 μM), and a methylatable substrate (e.g., Histone H3 or a GAR-peptide) at a concentration near its K<sub>m</sub> (e.g., 5 μM).[21]
- **Inhibitor Incubation:** In a 96-well plate, add serial dilutions of the test compound (inhibitor) to the wells.
- **Enzyme Addition:** Add purified, recombinant human PRMT3 enzyme to each well to initiate the reaction. The final enzyme concentration should be in the linear range of the assay.
- **Incubation:** Incubate the plate at 30°C or 37°C for a defined period (e.g., 60 minutes).
- **Reaction Termination:** Stop the reaction by adding a strong acid like TCA or by spotting the reaction mixture onto phosphocellulose filter paper.
- **Washing:** If using filter paper, wash the filters extensively with a suitable buffer (e.g., sodium carbonate or phosphate buffer) to remove unincorporated [<sup>3</sup>H]-SAM.
- **Scintillation Counting:** Place the dried filter papers into scintillation vials with a scintillation cocktail. Measure the incorporated radioactivity using a scintillation counter. The counts per minute (CPM) are directly proportional to the enzyme activity.
- **Data Analysis:** Plot the percentage of inhibition (relative to a DMSO control) against the inhibitor concentration to determine the IC<sub>50</sub> value.

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